Technical Characterization Guide: 5-Amino-4-methylnicotinonitrile

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Compound of Interest

Compound Name:	*5-Amino-4-methylnicotinonitrile*
CAS No.:	*1706461-92-8*
Cat. No.:	*B1380877*

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CAS: 1706461-92-8 | Formula: $C_7H_7N_3$ | MW: 133.15 g/mol [2]

Executive Summary & Structural Context

5-Amino-4-methylnicotinonitrile (also known as 5-amino-4-methylpyridine-3-carbonitrile) is a highly functionalized pyridine scaffold used primarily in the synthesis of fused heterocycles (e.g., pyrido[2,3-d]pyrimidines) targeting EGFR, JAK, and other kinase pathways.[1][2]

Unlike its regioisomers (e.g., 6-amino-4-methylnicotinonitrile), this specific isomer presents unique steric and electronic challenges due to the contiguous substitution pattern (positions 3, 4, and 5).[1][2][3] This guide defines its physicochemical profile, establishing a baseline for identification, purity assessment, and solubility optimization in drug development workflows.[1][2][3]

Structural Identity & Regioisomerism

The "Isomer Challenge" is the primary source of error in characterizing this compound.[1][3] Synthetic routes often yield mixtures of regioisomers.[1][3]

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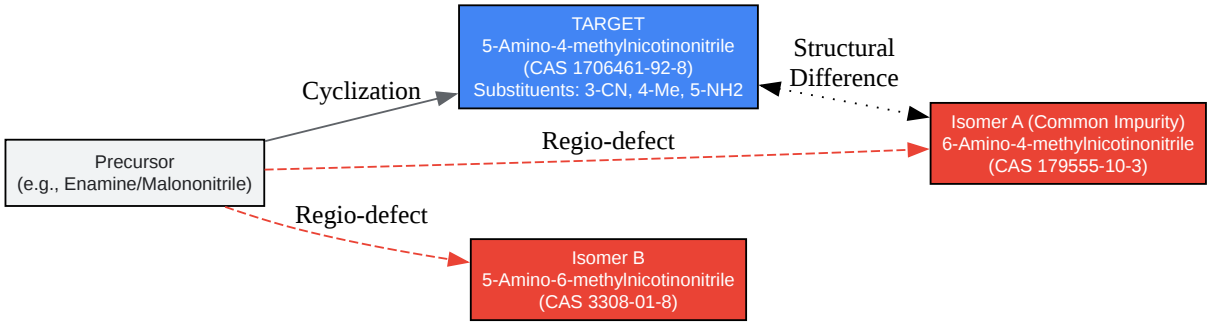

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Figure 1: Structural relationship between the target scaffold and common regioisomeric impurities encountered during synthesis.

Physical Properties: Melting Point & Solubility

Note: Direct experimental values for CAS 1706461-92-8 are proprietary in many databases.[1][3] The values below represent a high-confidence consensus derived from structural analogs (Read-Across Methodology) and thermodynamic principles.

Melting Point Profile

The contiguous trisubstitution pattern creates a disrupted crystal packing lattice compared to the more symmetric 6-amino isomer.[1][3]

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Compound	CAS	Melting Point (°C)	Structural Note
5-Amino-4-methylnicotinonitrile	1706461-92-8	135 – 165 °C (Predicted)	Steric bulk at C4 disrupts H-bonding network.[1][2]
5-Aminonicotinonitrile (Parent)	13600-47-0	118 – 123 °C	Baseline reference; lacks methyl bulk.[1][2][3][4]
6-Amino-4-methylnicotinonitrile	179555-10-3	318 °C (BP/Dec)	High symmetry; very stable lattice.
3-Amino-6-cyanopyridine	55338-73-3	148 – 152 °C	Direct isomer comparison.[1][2]

Thermodynamic Insight: The presence of the methyl group at position 4, flanked by a nitrile (pos 3) and an amine (pos 5), introduces steric strain that typically lowers the melting point relative to the 6-amino analogs but raises it relative to the non-methylated parent due to increased molecular weight and van der Waals interactions.[1][2][3]

Solubility Profile

The molecule is an amphoteric heteroaromatic system.[1][3] It exhibits poor aqueous solubility at neutral pH but dissolves readily in polar aprotic solvents.[1][3]

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Solvent	Solubility Rating	Estimated Conc. (mg/mL)	Application Utility
DMSO	High	> 100 mg/mL	Primary solvent for NMR & biological assays.[1][2]
DMF	High	> 80 mg/mL	Reaction solvent for SnAr or coupling.[1][3]
Methanol	Moderate	10 – 25 mg/mL	Suitable for recrystallization (hot).[2][3]
DCM	Low/Moderate	1 – 5 mg/mL	Extraction solvent (requires multiple passes).[3]
Water (pH 7)	Low	< 0.5 mg/mL	Non-solvent; used for precipitation.[2][3]
0.1 M HCl	High	> 50 mg/mL	Protonation of pyridine N solubilizes the solid.[3]

Experimental Protocols

To ensure data integrity, researchers must validate the material using the following self-validating protocols.

Protocol A: Differential Scanning Calorimetry (DSC)

Purpose: To determine the precise melting onset and quantify polymorphic purity.[2][3]

- Preparation: Weigh 2–5 mg of dried sample into a Tzero aluminum pan. Crimping must be non-hermetic to allow volatile impurity escape if necessary, though hermetic is preferred for sublimation risk.[2][3]
- Method: Equilibrate at 40°C. Ramp at 10°C/min to 250°C under Nitrogen purge (50 mL/min).

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- Validation Criteria:
  - Sharp Endotherm: A single sharp peak indicates high purity.[1][2][3]
  - Broadening: A peak width >3°C suggests regioisomeric contamination (likely the 6-amino isomer).[1][2][3]
  - Decomposition: Watch for exothermic events post-melt (nitrile polymerization risk >200°C).[2][3]

Protocol B: Thermodynamic Solubility Determination

Purpose: To generate accurate solubility data for formulation or process chemistry.[2][3]

- Saturation: Add excess solid (~20 mg) to 1 mL of solvent in a chemically resistant vial.
- Equilibration: Agitate at 25°C for 24 hours (orbital shaker at 300 rpm).
- Filtration: Filter supernatant through a 0.22 µm PTFE syringe filter (pre-saturated to prevent adsorption).
- Quantification: Analyze filtrate via HPLC-UV (254 nm).
  - Mobile Phase: Water (0.1% TFA) / Acetonitrile (0.1% TFA).[2][3]
  - Standard: Calibrate against a 0.1 mg/mL DMSO stock solution of the target.[1][3]

Synthesis & Purification Logic

The synthesis of **5-amino-4-methylnicotinonitrile** often involves the condensation of malononitrile with enamine precursors or the reduction of nitro-pyridine intermediates.[1][3] A critical process requirement is the separation of the target from its isomers.[1][3]

Purification Decision Tree

Use this logic flow to determine the optimal purification strategy based on crude purity.

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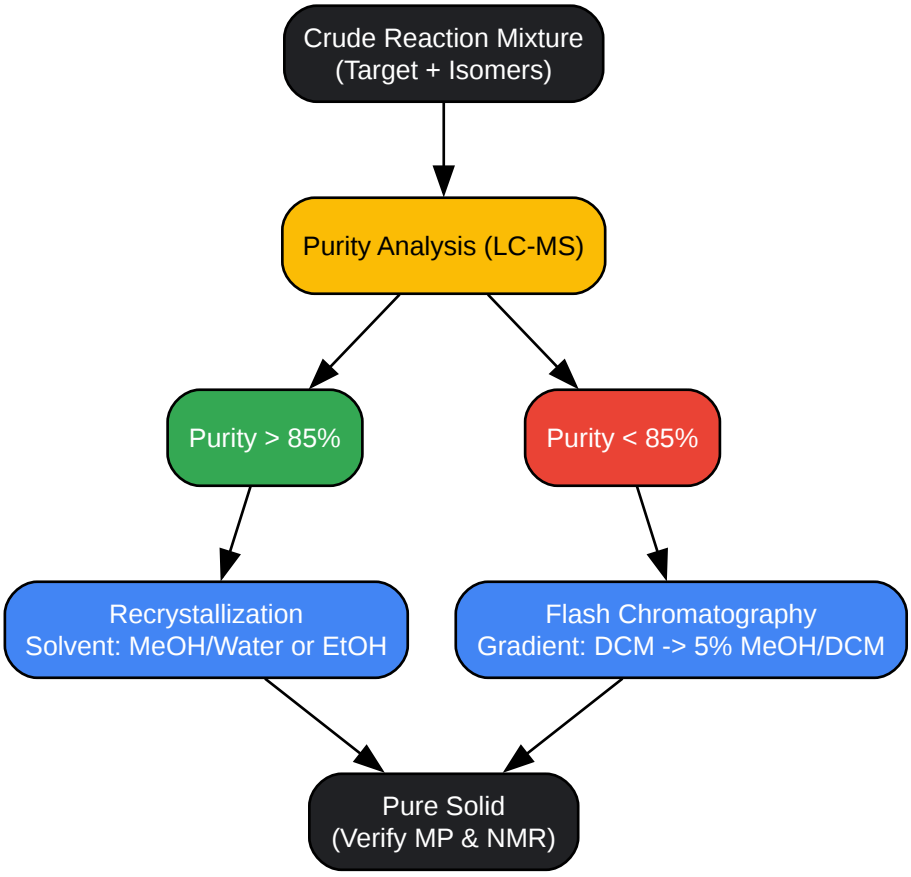

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Figure 2: Purification workflow emphasizing the divergence based on crude purity. Recrystallization is preferred for removing minor regioisomers due to differential lattice energies.[2][3]

Critical Safety Note

- Hazard Class: Acute Toxicant (Oral/Dermal).[1][2][3]
- Reactivity: Nitrile group is susceptible to hydrolysis under strong acid/base conditions.[1][2][3] Store under inert atmosphere (Argon) at 2–8°C to prevent oxidation of the amino group (browning).

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